

Application Notes and Protocols for Investigational T-Cell Therapy NT-175

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DL-175

Cat. No.: B10821562

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Disclaimer: The following information is based on publicly available data for the investigational autologous T-cell therapy NT-175. The designation "**DL-175**" did not yield specific results in the conducted search; therefore, this document focuses on NT-175, the most relevant identified agent. The detailed protocols provided are representative examples for research and development purposes and are not official clinical administration guidelines.

Introduction

NT-175 is an investigational, autologous T-cell therapy currently undergoing Phase 1 clinical evaluation for the treatment of unresectable, advanced, and/or metastatic solid tumors.^{[1][2][3]} This personalized immunotherapy involves genetically engineering a patient's own T-cells to recognize and target a specific mutation in the p53 tumor suppressor gene (TP53 R175H), which is present on the surface of cancer cells in the context of the Human Leukocyte Antigen (HLA)-A*02:01 molecule.^{[1][2]}

Mechanism of Action

The therapeutic principle of NT-175 is based on adoptive cell transfer (ACT). T-cells are extracted from the patient, genetically modified ex vivo to express a T-cell receptor (TCR) with high affinity for the TP53 R175H neoantigen presented by HLA-A*02:01 on tumor cells.^{[1][2]}

These engineered T-cells are then infused back into the patient, where they are intended to recognize and eliminate tumor cells expressing this specific mutation. To enhance their anti-tumor activity and persistence in the immunosuppressive tumor microenvironment, the T-cells are also engineered to be resistant to Transforming Growth Factor-beta (TGF- β) by disrupting the gene encoding for the TGF- β receptor 2 (TGFB2).^[2]

Mechanism of action of NT-175 T-cell targeting a tumor cell.

Quantitative Data Summary

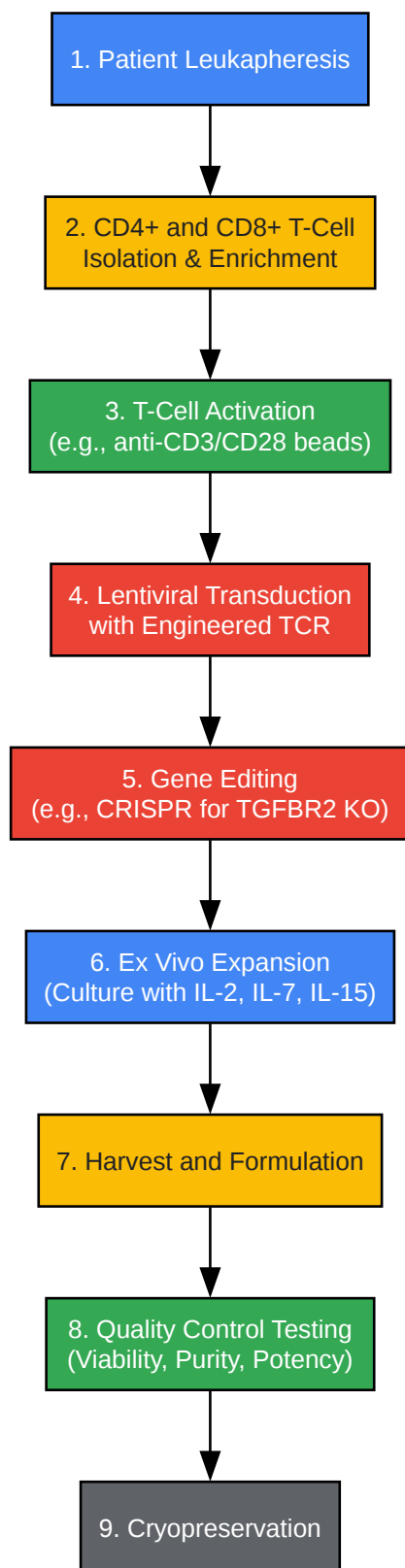
The following table summarizes the key aspects of the ongoing Phase 1 clinical trial for NT-175. Specific dosage levels are part of the dose-escalation study and are not publicly detailed.

^[1]^[2]

Parameter	Description
Clinical Trial ID	NCT05877599[1]
Phase	Phase 1[1]
Study Title	A Study of NT-175 in Adult Subjects With Unresectable, Advanced, and/or Metastatic Solid Tumors That Are Positive for HLA-A02:01 and the TP53 R175H Mutation[1][3]
Patient Population	Adult subjects (≥18 years) with HLA-A02:01-positive, TP53 R175H-mutant solid tumors including NSCLC, colorectal, HNSCC, pancreatic, ovarian, and breast cancer.[1]
Intervention	Single intravenous infusion of NT-175 following lymphodepleting chemotherapy (fludarabine and cyclophosphamide).[2]
Administration Route	Intravenous infusion.[2]
Dosage Regimen	Dose escalation across 3 ascending dose levels to determine the Maximum Tolerated Dose (MTD) and Recommended Phase 2 Dose (RP2D).[1][2]
Adjuvant Therapy	Subcutaneous recombinant Interleukin-2 (rIL-2) administration for up to 8 days post-infusion.[2]

Experimental Protocols

This protocol describes a representative workflow for the generation of engineered T-cells for research purposes, based on the principles of the NT-175 therapy.



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References

- [1. ClinicalTrials.gov \[clinicaltrials.gov\]](https://clinicaltrials.gov)
- [2. ascopubs.org \[ascopubs.org\]](https://ascopubs.org)
- [3. A Study of NT-175 in Adult Subjects with Unresectable, Advanced, and/or Metastatic Solid Tumors That Are Positive for HLA-A*02:01 and the TP53 R175H Mutation \[astrazenecaclinicaltrials.com\]](https://astrazenecaclinicaltrials.com)
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